

Troubleshooting poor efficacy of Anilofos application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anilofos

Cat. No.: B1665504

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Technical Support Center: Anilofos Application

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to the efficacy of **Anilofos** application in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Anilofos** and what is its primary mechanism of action?

Anilofos is an organophosphorus anilide herbicide used for pre- or post-emergent control of annual grassy weeds and sedges, particularly in transplanted rice.^{[1][2]} Its primary mechanism of action is the inhibition of very long-chain fatty acid synthesis, which disrupts cell division and elongation in the meristematic tissues of susceptible weeds, leading to discoloration, stunted growth, and eventual death.^{[1][3]}

Q2: What are the common formulations of **Anilofos** available?

Anilofos is commonly available in Emulsifiable Concentrate (EC) and Granule (GR) formulations.^[1] In India, formulations are sold as 18% or 30% emulsifiable concentrates.

Q3: What is the recommended application timing for **Anilofos** in transplanted rice?

For transplanted rice, **Anilofos** should be applied within 5 to 10 days after planting or sowing the crop for optimal efficacy.

Q4: Can **Anilofos** be tank-mixed with other herbicides?

Yes, **Anilofos** is compatible with some other herbicides, such as 2,4-D formulations and Propanil. However, it is crucial to perform a jar test for compatibility before tank-mixing to avoid physical or chemical incompatibility issues that can lead to poor efficacy or crop injury.

Q5: Are there any known issues of weed resistance to **Anilofos**?

Yes, as with many herbicides, repeated use of **Anilofos** can lead to the development of resistant weed populations. The Herbicide Resistance Action Committee (HRAC) classifies **Anilofos** in Group K3, and the Weed Science Society of America (WSSA) classifies it in Group 15.

Troubleshooting Guides

Problem 1: Poor Weed Control After **Anilofos** Application

Q: I have applied **Anilofos** according to the recommended dosage, but I am observing poor control of target weeds. What could be the reasons?

A: Several factors can contribute to the reduced efficacy of **Anilofos**. Consider the following troubleshooting steps:

- **Application Timing:** Ensure that the application was done within the recommended window of 5-10 days after transplanting for pre- or early post-emergence control. Weeds that have passed the susceptible growth stage will be harder to control.
- **Dosage and Formulation:** Verify that the correct dosage was used for the target weed species and density. Emulsifiable concentrate (EC) formulations have been reported to be more effective against certain grassy and broad-leaved weeds compared to granule (GR) formulations.
- **Water Management:** Proper water management is critical for **Anilofos** efficacy. The field should be drained before application and re-flooded within one day after application, maintaining the water level for at least 10 days.

- **Soil Properties:** The efficacy of **Anilofos** can be influenced by soil type, organic matter content, and pH. Higher organic matter and clay content can lead to increased adsorption of the herbicide, potentially reducing its availability for weed uptake. Soil pH can also affect herbicide availability and degradation.
- **Weed Spectrum:** Confirm that the weeds present in your experimental plots are listed as susceptible to **Anilofos**. It is effective against annual grasses and sedges like *Echinochloa crusgalli*, *Cyperus difformis*, and *Cyperus iria*.
- **Rainfall:** Rainfall immediately after a foliar application can wash the herbicide off the weed surfaces, reducing its effectiveness.

Problem 2: Crop Injury or Phytotoxicity Observed After Application

Q: My rice plants are showing signs of stunting, discoloration, or necrotic spots after **Anilofos** application. What could be the cause and how can it be mitigated?

A: Phytotoxicity from **Anilofos** application on rice can occur under certain conditions.

- **Incorrect Dosage:** Exceeding the recommended application rate is a common cause of crop injury.
- **Application Method:** Uneven application can lead to high concentrations of the herbicide in certain areas, causing localized phytotoxicity. Using a properly calibrated sprayer with a flat fan or flood jet nozzle is recommended.
- **Environmental Conditions:** Stressful environmental conditions for the crop at the time of application can increase its susceptibility to herbicide injury.
- **Recovery:** In some cases, rice plants may exhibit temporary phytotoxic effects such as stunted growth and discoloration, but they often recover within a week.

Problem 3: Inconsistent Results Across Different Experimental Plots

Q: I am observing variable efficacy of **Anilofos** across my research plots, even with consistent application rates. What could be causing this inconsistency?

A: Variability in results can often be attributed to differences in the micro-environment of your experimental plots.

- **Soil Heterogeneity:** Variations in soil pH, organic matter content, and texture across different plots can affect the adsorption, degradation, and overall efficacy of **Anilofos**. It is advisable to conduct a baseline soil analysis for each plot.
- **Weed Density and Distribution:** Uneven weed pressure across plots can lead to perceived differences in herbicide performance.
- **Water Management:** Inconsistent water levels or drainage across plots can significantly impact the effectiveness of a soil-active herbicide like **Anilofos**.

Data Presentation

Table 1: Recommended Application Rates for **Anilofos** Formulations

Formulation	Target Crop	Weeds Controlled	Dosage of Active Ingredient (a.i.) per Hectare	Formulation Dosage per Hectare	Water Volume (L/ha)
30% EC	Transplanted Rice	Echinochloa crusgalli, Cyperus difformis, Cyperus iria, Eclipta alba, Ischaemum rugosum	300-450 g	1.0-1.5 L	375-500
18% EC	Paddy	Fimbristylis Spp.	300-450 g	1.66-2.5 kg	500-600
30% GR (with emulsifier)	Transplanted Rice	Grasses, Sedges, Broad-leaved weeds	300-600 g	1.0-2.0 kg	N/A (Granular)

Data compiled from multiple sources.

Table 2: Influence of Soil Properties on **Anilofos** Persistence

Soil Type	pH	Organic Carbon (%)	Half-life (days) at 450 g a.i./ha
Alfisol	4.0	0.5	3.17
Inceptisol	7.2	0.26	3.91

Data from a study on **Anilofos** degradation in different soil types.

Experimental Protocols

Protocol 1: Jar Test for Tank-Mix Compatibility

This protocol helps determine the physical compatibility of **Anilofos** with other pesticides in a spray solution.

Materials:

- A clean, clear glass jar with a lid (1-quart or 1-liter)
- Water source representative of what will be used for spraying
- Pipettes or measuring cylinders for accurate measurement of each product
- The **Anilofos** formulation and the proposed tank-mix partners

Procedure:

- Fill the jar halfway with the water.
- Add the components in the correct mixing order (refer to product labels, but a general order is water-soluble bags, wettable powders, water-dispersible granules, flowables, emulsifiable concentrates, and then surfactants).
- Add the proportionate amount of each product to the jar. For example, if the spray volume is 100 L/ha, and the product rate is 1 L/ha, add 10 ml of the product to 1 L of water in the jar.
- Secure the lid and invert the jar 10-15 times to mix the contents thoroughly.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as the formation of precipitates, flakes, gels, or separation into layers.
- If the mixture remains uniform, the products are likely physically compatible. If separation occurs but remixes easily, constant agitation in the spray tank will be necessary. If precipitates or gels form, the products are incompatible.

Protocol 2: Soil Analysis for Troubleshooting Poor Efficacy

This protocol outlines the key soil parameters to analyze when investigating inconsistent **Anilofos** performance.

Materials:

- Soil auger or spade
- Clean plastic bags for sample collection
- Permanent marker for labeling
- Access to a soil testing laboratory

Procedure:

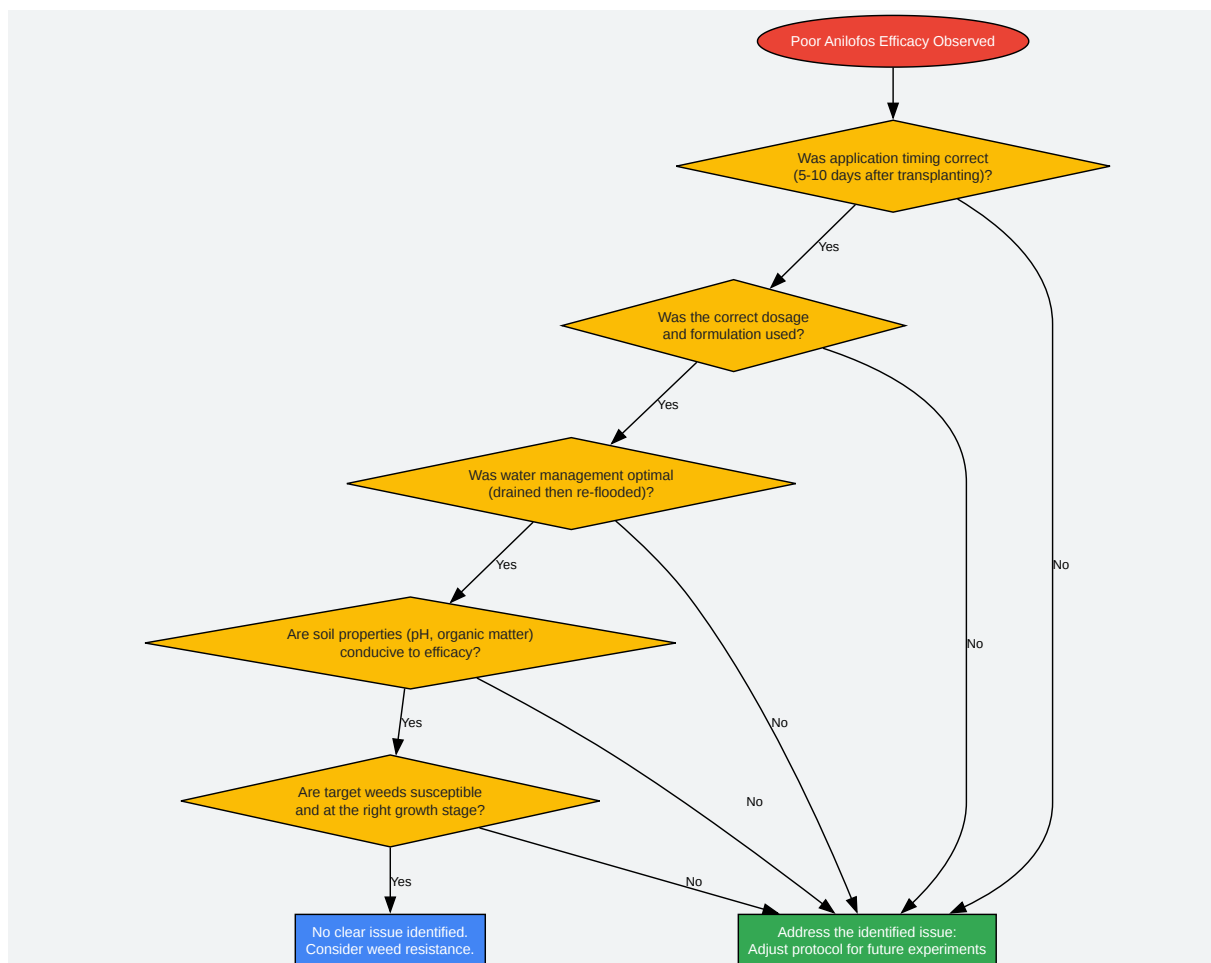
- Collect composite soil samples from the top 15 cm of soil from both the "poor efficacy" and "good efficacy" areas of your experimental plots.
- In each designated area, collect 10-15 subsamples in a zigzag pattern and mix them thoroughly in a clean bucket to create a representative composite sample.
- Place approximately 500g of the composite sample into a labeled plastic bag.
- Submit the samples to a soil testing laboratory for analysis of the following parameters:
 - Soil pH
 - Organic carbon or organic matter content (%)
 - Soil texture (percentage of sand, silt, and clay)
- Compare the results from the different areas to determine if variations in these soil properties correlate with the observed differences in **Anilofos** efficacy.

Visualizations



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Caption: Simplified signaling pathway of **Anilofos**'s mechanism of action in weeds.



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Caption: Troubleshooting workflow for poor efficacy of **Anilofos** application.

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- To cite this document: BenchChem. [Troubleshooting poor efficacy of Anilofos application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665504#troubleshooting-poor-efficacy-of-anilofos-application]

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